

3,5-Dimethylbenzenesulfonyl chloride physical properties

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Compound of Interest

Compound Name: 3,5-Dimethylbenzenesulfonyl chloride

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An In-depth Technical Guide to the Physical Properties of **3,5-Dimethylbenzenesulfonyl Chloride**

Introduction

3,5-Dimethylbenzenesulfonyl chloride, also known as m-xylenesulfonyl chloride, is an organic compound with the chemical formula $C_8H_9ClO_2S$.^{[1][2]} It is a versatile reagent in organic synthesis, primarily utilized for the introduction of the 3,5-dimethylbenzenesulfonyl (Mes) group. This functional group serves as a valuable protecting group for amines and alcohols and is a key building block in the synthesis of various sulfonamides, sulfonate esters, and heterocyclic compounds.^[1] Its derivatives are also explored in medicinal chemistry for their potential therapeutic applications and in the production of dyes and agrochemicals.^[1] This document provides a comprehensive overview of the core physical properties of **3,5-Dimethylbenzenesulfonyl chloride**, along with relevant experimental protocols and workflow visualizations.

Physical and Chemical Properties

3,5-Dimethylbenzenesulfonyl chloride is characterized as a white to cream or beige crystalline powder.^{[2][3][4]} It is sensitive to moisture and is classified as a corrosive and lachrymatory (tear-inducing) compound, necessitating careful handling in a well-ventilated area with appropriate personal protective equipment.^{[1][2]}

Quantitative Data Summary

The key physical properties of **3,5-Dimethylbenzenesulfonyl chloride** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₉ ClO ₂ S	[1][2][4][5]
Molecular Weight	204.67 g/mol	[1][2][4][5]
Melting Point	90 - 94 °C	[2][4]
92 - 94 °C	[1][5]	
87.0 - 97.0 °C	[3]	
Boiling Point	89 - 90 °C at 0.2 Torr	[2]
302.3 °C at 760 mmHg	[1]	
Density	1.29 g/cm ³	[1][4]
Refractive Index	1.538	[1]
Appearance	White to cream crystals or crystalline powder	[3]
Beige crystalline solid	[2]	
Solubility	No specific data available. Generally, aryl sulfonyl chlorides are insoluble in cold water but soluble in organic solvents like alcohol and diethyl ether.	N/A

Experimental Protocols

Detailed experimental protocols for the determination of every physical property for this specific compound are not readily available. However, standard methodologies are employed for such characterizations.

Synthesis of 3,5-Dimethylbenzenesulfonyl Chloride

A common method for the synthesis of aryl sulfonyl chlorides is the treatment of the corresponding aromatic compound with chlorosulfonic acid.^[1]

Objective: To synthesize **3,5-Dimethylbenzenesulfonyl chloride** from 3,5-dimethylbenzene (m-xylene).

Materials:

- 3,5-Dimethylbenzene (m-xylene)
- Chlorosulfonic acid
- Thionyl chloride or Phosphorus pentachloride (for alternative chlorination)^[1]
- Ice
- Carbon tetrachloride
- Dilute sodium carbonate solution

Procedure (General Method):

- In a flask equipped with a stirrer, separatory funnel, and an exit tube for evolving HCl gas, carefully add 3,5-dimethylbenzene to an excess of chlorosulfonic acid while stirring and maintaining a low temperature (e.g., 20-25°C) using an ice bath.^[6]
- The addition should be performed slowly over several hours.^[6]
- After the addition is complete, continue stirring for an additional hour to ensure the reaction goes to completion.^[6]
- Carefully pour the reaction mixture onto a large volume of crushed ice.^[6]
- The sulfonyl chloride product, being insoluble in the aqueous acidic mixture, will often precipitate or form an oily layer.
- Extract the product into an organic solvent such as carbon tetrachloride.^[6]

- Wash the combined organic extracts with a dilute sodium carbonate solution to neutralize any remaining acid, followed by a water wash.^[6]
- Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4).
- Remove the solvent under reduced pressure using a rotary evaporator.
- The crude product can be further purified by distillation under reduced pressure or recrystallization.^[6]

Determination of Melting Point (Capillary Method)

Objective: To determine the melting point range of a solid sample of **3,5-Dimethylbenzenesulfonyl chloride**.

Materials:

- Purified **3,5-Dimethylbenzenesulfonyl chloride** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Thiele tube with oil or a digital melting point device)
- Thermometer

Procedure:

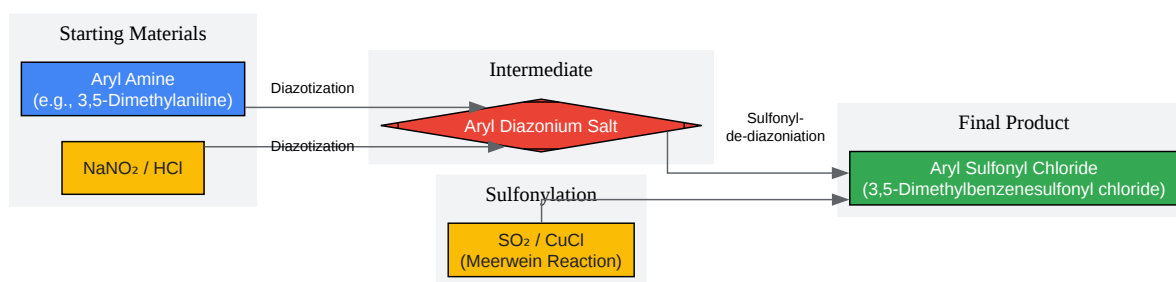
- Finely crush a small amount of the crystalline **3,5-Dimethylbenzenesulfonyl chloride**.
- Pack a small amount of the powdered sample into the bottom of a capillary tube to a height of 2-3 mm.
- Place the capillary tube into the melting point apparatus.
- Heat the apparatus slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).

- Record the temperature at which the entire sample has melted into a clear liquid (the end of the melting range).[3]
- The recorded range (e.g., 92-94 °C) is the melting point of the sample.[1][5]

Visualizations

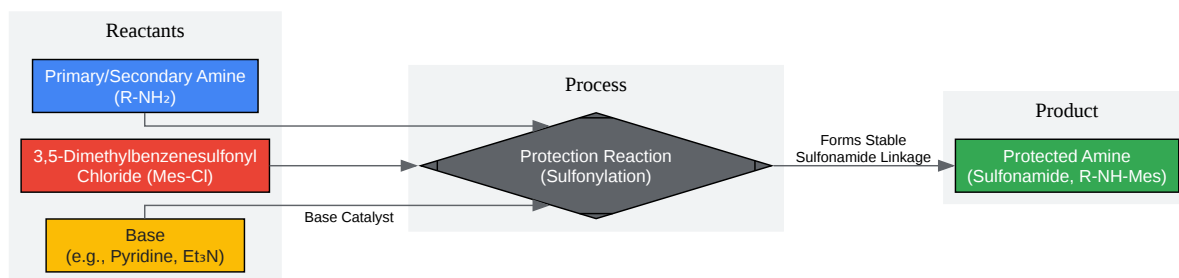
Synthesis and Application Workflows

The following diagrams illustrate the general synthesis pathway for aryl sulfonyl chlorides and the subsequent use of **3,5-Dimethylbenzenesulfonyl chloride** as a protecting group in organic synthesis.



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Caption: General workflow for the synthesis of an aryl sulfonyl chloride via a modified Sandmeyer (Meerwein) reaction.



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